

What is 2',6'-Dimethyl-3-(4-fluorophenyl)propiophenone?

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Compound of Interest

Compound Name: 2',6'-Dimethyl-3-(4-fluorophenyl)propiophenone

CAS No.: 898768-34-8

Cat. No.: B1360571

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An In-Depth Technical Guide to 2',6'-Dimethyl-3-(4-fluorophenyl)propiophenone

Disclaimer

Specific experimental data, applications, and safety information for **2',6'-Dimethyl-3-(4-fluorophenyl)propiophenone** are not readily available in the public domain. The following technical guide has been constructed based on the established chemistry of closely related propiophenone derivatives and general principles of organic synthesis and chemical safety. All protocols and hypotheses presented herein should be considered theoretical and require experimental validation by qualified researchers. A thorough risk assessment must be conducted before any laboratory work is undertaken.

Introduction

Propiophenones are a class of aromatic ketones characterized by a phenyl ring attached to a propanone group. They serve as versatile intermediates in organic synthesis, particularly in the pharmaceutical industry for the preparation of more complex molecules.^{[1][2][3][4]} The specific substitutions on the phenyl rings significantly influence the chemical reactivity and potential

biological activity of the resulting compounds.^[5] This guide focuses on the hypothetical compound **2',6'-Dimethyl-3-(4-fluorophenyl)propiophenone**, providing a technical overview of its structure, predicted properties, a plausible synthetic route, and potential areas of application for research and drug development professionals.

Compound Profile: Predicted Properties

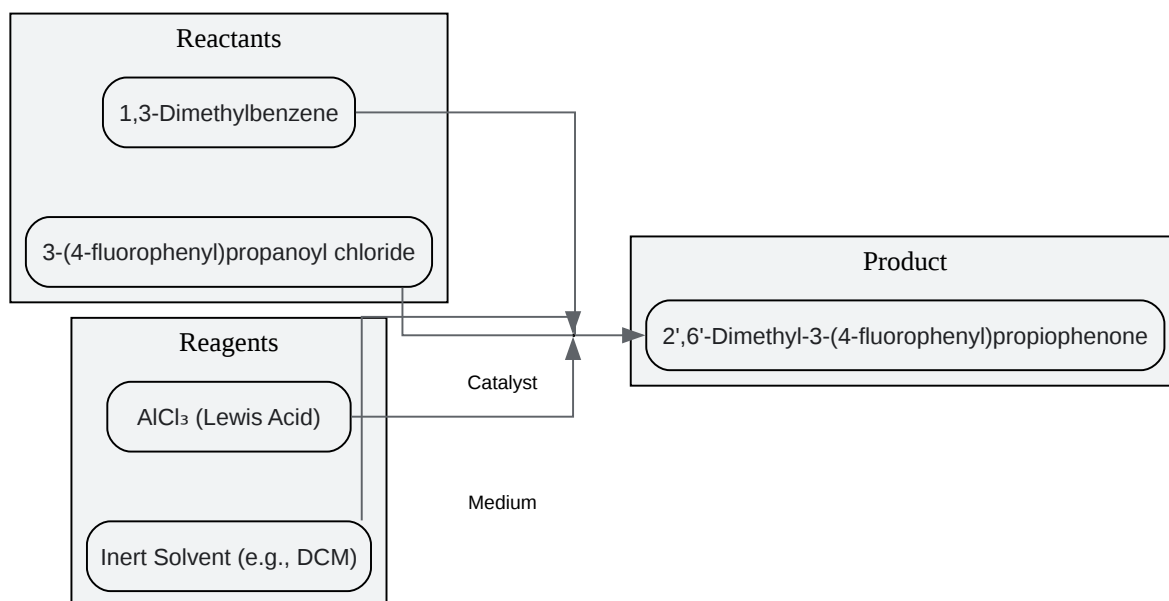
While experimental data for **2',6'-Dimethyl-3-(4-fluorophenyl)propiophenone** is unavailable, we can infer its properties from structurally similar compounds such as 3',5'-Dimethyl-3-(4-fluorophenyl)propiophenone.^[6]

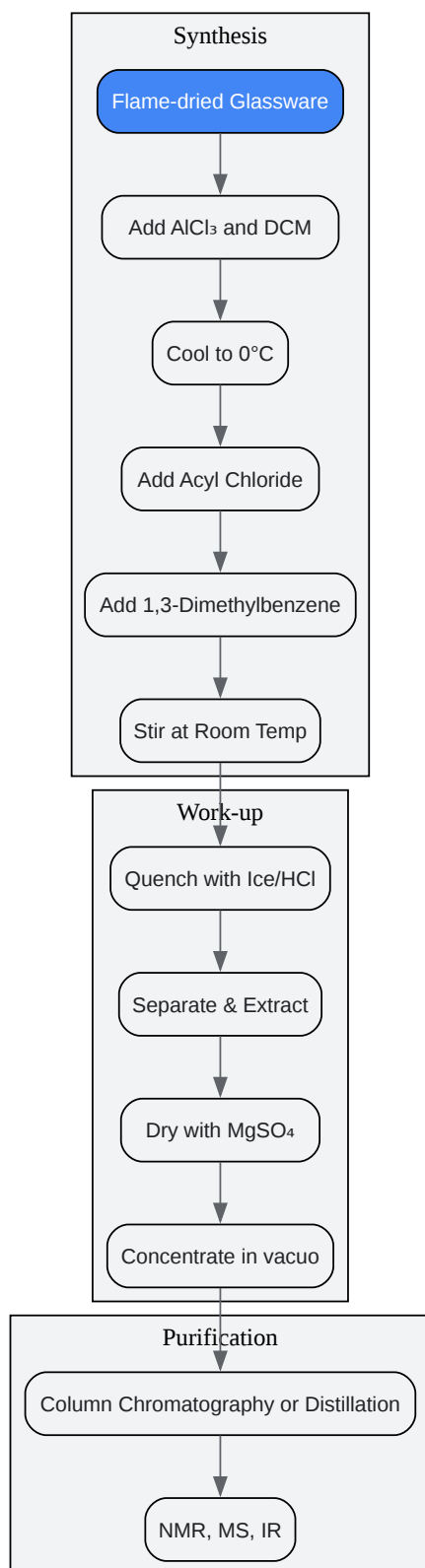
Property	Predicted Value	Reference (Analogous Compound)
Molecular Formula	C ₁₇ H ₁₇ FO	^[6]
Molecular Weight	~256.31 g/mol	^[6]
IUPAC Name	1-(2,6-dimethylphenyl)-3-(4-fluorophenyl)propan-1-one	
Appearance	Likely a solid or high-boiling liquid	^[5] ^[7]
Solubility	Insoluble in water; miscible with organic solvents	^[3] ^[8]

Proposed Synthesis: Friedel-Crafts Acylation

A plausible and efficient method for the synthesis of **2',6'-Dimethyl-3-(4-fluorophenyl)propiophenone** is the Friedel-Crafts acylation of 1,3-dimethylbenzene with 3-(4-fluorophenyl)propanoyl chloride. This reaction is a well-established method for preparing aryl ketones.^[3]^[4]

Reaction Scheme





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Sources

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